

"Terpinyl formate" chemical and physical properties

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Compound of Interest

Compound Name: *Terpinyl formate*

Cat. No.: *B1604867*

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An In-depth Technical Guide to **Terpinyl Formate**: Chemical and Physical Properties

Abstract

Terpinyl formate is a monoterpenoid ester recognized for its characteristic floral and fruity aroma.^[1] This document provides a comprehensive overview of the chemical and physical properties of **terpinyl formate**, tailored for researchers, scientists, and professionals in drug development. It includes a detailed summary of its physicochemical parameters, spectroscopic data, and insights into its biological activities. Methodologies for property determination are outlined, and logical and experimental workflows are visually represented.

Chemical and Physical Properties

Terpinyl formate is a clear to pale yellow liquid.^[1] It is an ester synthesized from α -terpineol and formic acid.^[1] The fundamental chemical and physical properties of **terpinyl formate** are summarized below.

Identification and Structure

Property	Value	Source
IUPAC Name	2-(4-methylcyclohex-3-en-1-yl)propan-2-yl formate	[2]
CAS Number	2153-26-6	[3]
Molecular Formula	C11H18O2	[3][4][5]
Molecular Weight	182.26 g/mol	[2][5]
Canonical SMILES	<chem>CC1=CCC(CC1)C(C)(C)OC=O</chem>	[2]
InChIKey	IPYLQIQMGUZFCK-UHFFFAOYSA-N	[2][3]

Physical and Chemical Properties

Property	Value	Source
Appearance	Colorless to pale yellow clear liquid	[1][4]
Odor	Floral, fruity, with notes of lavender, cypress, and citrus	[1][4][6]
Boiling Point	213-225 °C at 760 mmHg	[2][6]
Density	0.981 g/mL at 25°C	[7]
Specific Gravity	0.977 to 0.983 at 25.00 °C	[6][8]
Refractive Index	1.467 to 1.473 at 20.00 °C	[2][8]
Flash Point	97.22 °C (207.00 °F)	[6][8]
Solubility	Very slightly soluble in water; soluble in alcohol	[2][4][6]
logP (o/w)	3.313 (estimated)	[6]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **terpinyl formate** are based on standard analytical chemistry techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is essential for determining the purity of **terpinyl formate** and for identifying any isomers or impurities. The Kovats Retention Index, a key parameter in GC, has been reported for **terpinyl formate** on standard non-polar and polar columns.^{[2][3]}
 - Methodology: A sample of **terpinyl formate** is vaporized and injected into the gas chromatograph. The sample is carried by an inert gas through a capillary column. The separation of components is based on their boiling points and interactions with the stationary phase of the column. The eluted components are then detected by a mass spectrometer, which provides information on their molecular weight and fragmentation pattern, allowing for identification and quantification.
- Density and Specific Gravity Determination:
 - Methodology: A pycnometer or a digital density meter is used for this measurement. The pycnometer is a flask with a specific volume that is weighed empty, then filled with the sample and weighed again. The density is calculated from the mass and volume of the sample at a controlled temperature.
- Refractive Index Measurement:
 - Methodology: An Abbe refractometer is typically used to measure the refractive index. A small amount of the liquid sample is placed on the prism of the refractometer. The instrument measures the angle at which light is refracted as it passes from the prism into the sample, which is then converted to the refractive index value at a specified temperature.
- Flash Point Determination:
 - Methodology: A closed-cup method, such as the Tag Closed-Cup (TCC) tester, is used to determine the flash point. The sample is heated in a closed cup, and an ignition source is periodically introduced into the vapor space. The flash point is the lowest temperature at which the vapors ignite.

Biological Activity and Potential Applications

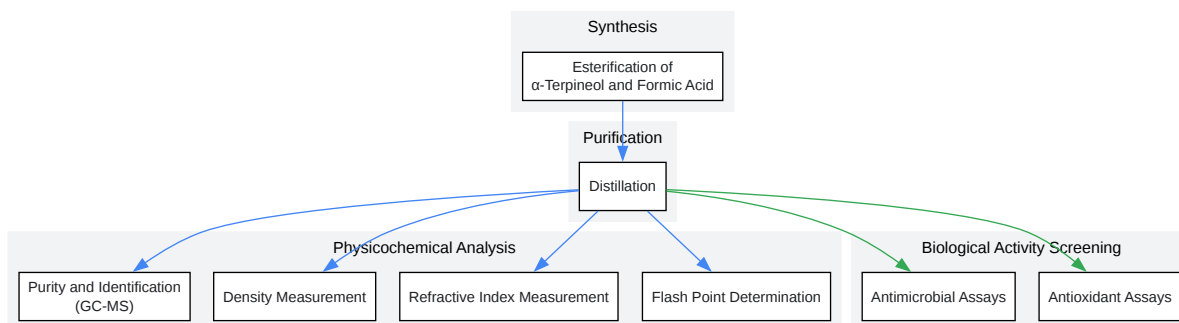
Terpinyl formate has demonstrated several biological activities that are of interest to the drug development community.

- **Antimicrobial Properties:** Research indicates that **terpinyl formate** exhibits antimicrobial activity.^{[4][9]} The proposed mechanism involves the disruption of the microbial cell membrane, leading to cell lysis and death.^[9] This property makes it a candidate for inclusion in topical medications for skin infections.^[4]
- **Antioxidant Activity:** The compound is known to scavenge free radicals and reactive oxygen species, which helps to protect cells from oxidative damage.^[9]
- **Therapeutic Potential:** Studies are ongoing to explore the therapeutic applications of **terpinyl formate**.^[9] It is being investigated for its potential in addressing respiratory conditions such as asthma and bronchitis.^[4] The mechanism of action may involve interactions with specific receptors or enzymes to modulate their activity.^[9]

Safety and Handling

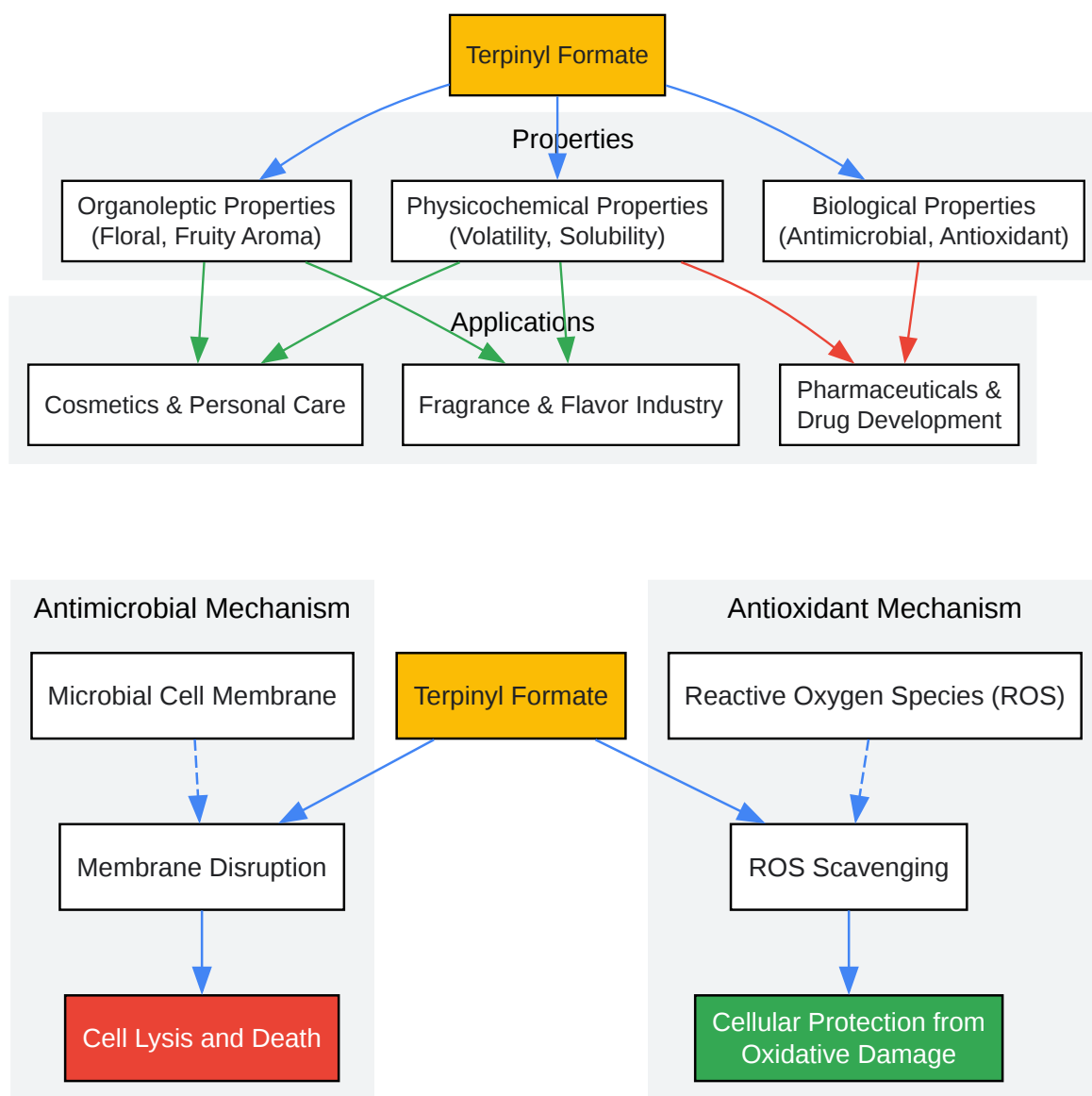
For safe handling of **terpinyl formate**, it is recommended to use personal protective equipment, including gloves and safety goggles.^[1] Work should be conducted in a well-ventilated area or under a fume hood.^[1] The substance should be stored in a cool, dry, and dark place in airtight containers, away from heat and strong oxidizing agents.^[1] Safety data sheets (SDS) provide comprehensive information on handling, toxicity, and storage.^[1]

Mandatory Visualizations



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Caption: Experimental workflow for the synthesis and characterization of **terpinyl formate**.



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- To cite this document: BenchChem. ["Terpinyl formate" chemical and physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1604867#terpinyl-formate-chemical-and-physical-properties]

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